

Application Note and Protocol: Preparation of Aqueous Solutions of Gadolinium(III) Sulfate Octahydrate

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Compound of Interest

Compound Name: *Gadolinium(III) sulfate octahydrate*

Cat. No.: *B079784*

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Abstract

This document provides a detailed protocol for the preparation of aqueous solutions of **Gadolinium(III) Sulfate Octahydrate** ($\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$). Gadolinium salts are of significant interest in various research fields, including as precursors for MRI contrast agents and in the development of advanced materials.^{[1][2][3]} This guide outlines the necessary calculations, safety procedures, and a step-by-step methodology to ensure the accurate and safe preparation of these solutions.

Compound Data Summary

All quantitative data for **Gadolinium(III) Sulfate Octahydrate** are summarized in the table below for quick reference.

Property	Value	References
Chemical Name	Gadolinium(III) Sulfate Octahydrate	[4] [5]
Chemical Formula	$\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$	[3] [4] [5]
CAS Number	13450-87-8	[4] [6]
Molecular Weight	746.81 g/mol	[3] [5]
Appearance	White crystalline solid	[1] [4]
Density	3.01 g/mL at 25 °C	[3] [7]
Solubility in Water	Soluble in cold water; solubility decreases as temperature increases.	[4] [7] [8]

Safety and Handling Precautions

While chelated gadolinium compounds are used clinically, free gadolinium ions can be toxic.[\[2\]](#) [\[9\]](#) Therefore, appropriate safety measures are crucial when handling $\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$.

- Personal Protective Equipment (PPE): Always wear standard laboratory PPE, including safety goggles, a lab coat, and nitrile gloves.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Ventilation: Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of the powder.[\[11\]](#) Avoid dust formation.[\[11\]](#)[\[12\]](#)
- Storage: Store the compound in a tightly sealed container in a cool, dry place.[\[3\]](#)[\[11\]](#) The material is deliquescent and can absorb moisture from the air.[\[4\]](#)
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.
- Spills: In case of a spill, sweep or scoop the material into a closed container for disposal.[\[10\]](#) Do not use water to clean up spills of the solid material.[\[11\]](#)
- First Aid:

- Eyes: Immediately flush with plenty of water for at least 15 minutes.[[10](#)]
- Skin: Wash off with soap and plenty of water.[[10](#)]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention.[[10](#)]
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[[10](#)]

Experimental Protocol: Preparing an Aqueous Solution

This protocol provides a method for preparing an aqueous solution of $\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ of a desired molarity.

Required Materials and Equipment

- **Gadolinium(III) Sulfate Octahydrate** ($\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$) powder
- High-purity deionized or distilled water
- Analytical balance
- Weighing paper or boat
- Glass beaker of appropriate size
- Volumetric flask of the desired final volume
- Magnetic stirrer and stir bar
- Spatula
- Wash bottle with deionized/distilled water

Calculation of Required Mass

To prepare a solution of a specific molarity, use the following formula:

$$\text{Mass (g)} = \text{Desired Molarity (mol/L)} \times \text{Final Volume (L)} \times \text{Molecular Weight (g/mol)}$$

- Molecular Weight (MW): 746.81 g/mol

Example Calculation: To prepare 100 mL (0.1 L) of a 0.05 M $\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ solution:

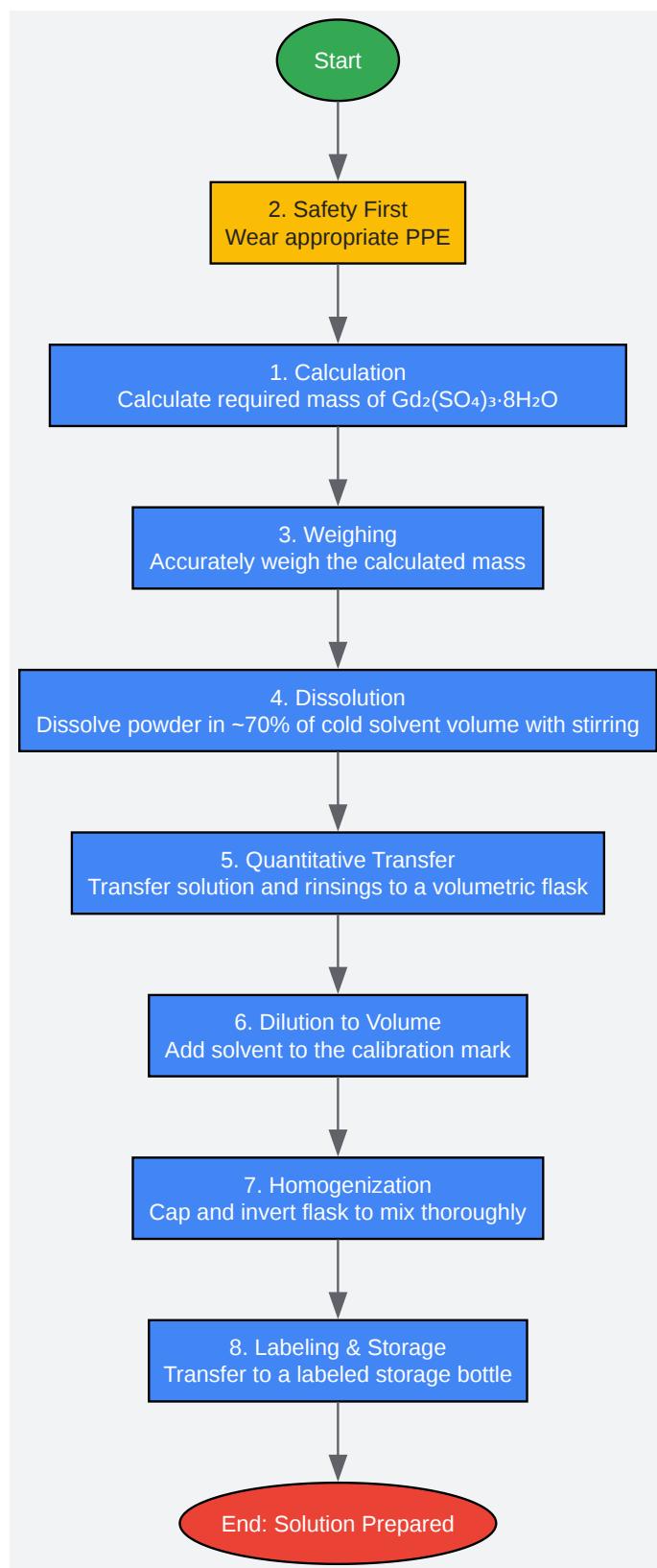
$$\text{Mass (g)} = 0.05 \text{ mol/L} \times 0.1 \text{ L} \times 746.81 \text{ g/mol} = 3.734 \text{ g}$$

Step-by-Step Procedure

- Preparation: Ensure all glassware is clean and dry. Put on all required PPE.
- Weighing: Place a weighing boat on the analytical balance and tare it. Carefully weigh out the calculated mass of $\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ powder.
- Initial Dissolution: Transfer the weighed powder into a glass beaker. Add approximately 70-80% of the final desired volume of deionized water. Use cold water, as solubility is higher at lower temperatures.^[7]
- Mixing: Place a magnetic stir bar in the beaker and place the beaker on a magnetic stirrer. Stir the solution at a moderate speed until the powder is completely dissolved. The resulting solution should be clear and colorless.
- Transfer to Volumetric Flask: Carefully transfer the dissolved solution from the beaker into the correct size volumetric flask.
- Rinsing: Rinse the beaker, the stir bar (if removed), and the spatula with small amounts of deionized water, transferring the rinsate into the volumetric flask. This ensures that all the weighed solute is transferred. Repeat this step 2-3 times.
- Dilution to Final Volume: Add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark on the neck of the flask.
- Homogenization: Cap the volumetric flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed and the concentration is uniform.
- Labeling and Storage: Transfer the final solution to a properly labeled storage bottle. The label should include the chemical name, concentration, date of preparation, and your initials.

Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for preparing the aqueous solution.



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Caption: Workflow for preparing aqueous solutions of $\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$.

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